

Improving specific binding of [11C]PF-04822163 in PET imaging

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Compound of Interest

Compound Name: PF-04822163

Cat. No.: B12377038

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Technical Support Center: [11C]PF-04822163 PET Imaging

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals using [11C]PF-04822163 for Positron Emission Tomography (PET) imaging. The information is designed to help improve the specific binding of this radioligand in your experiments.

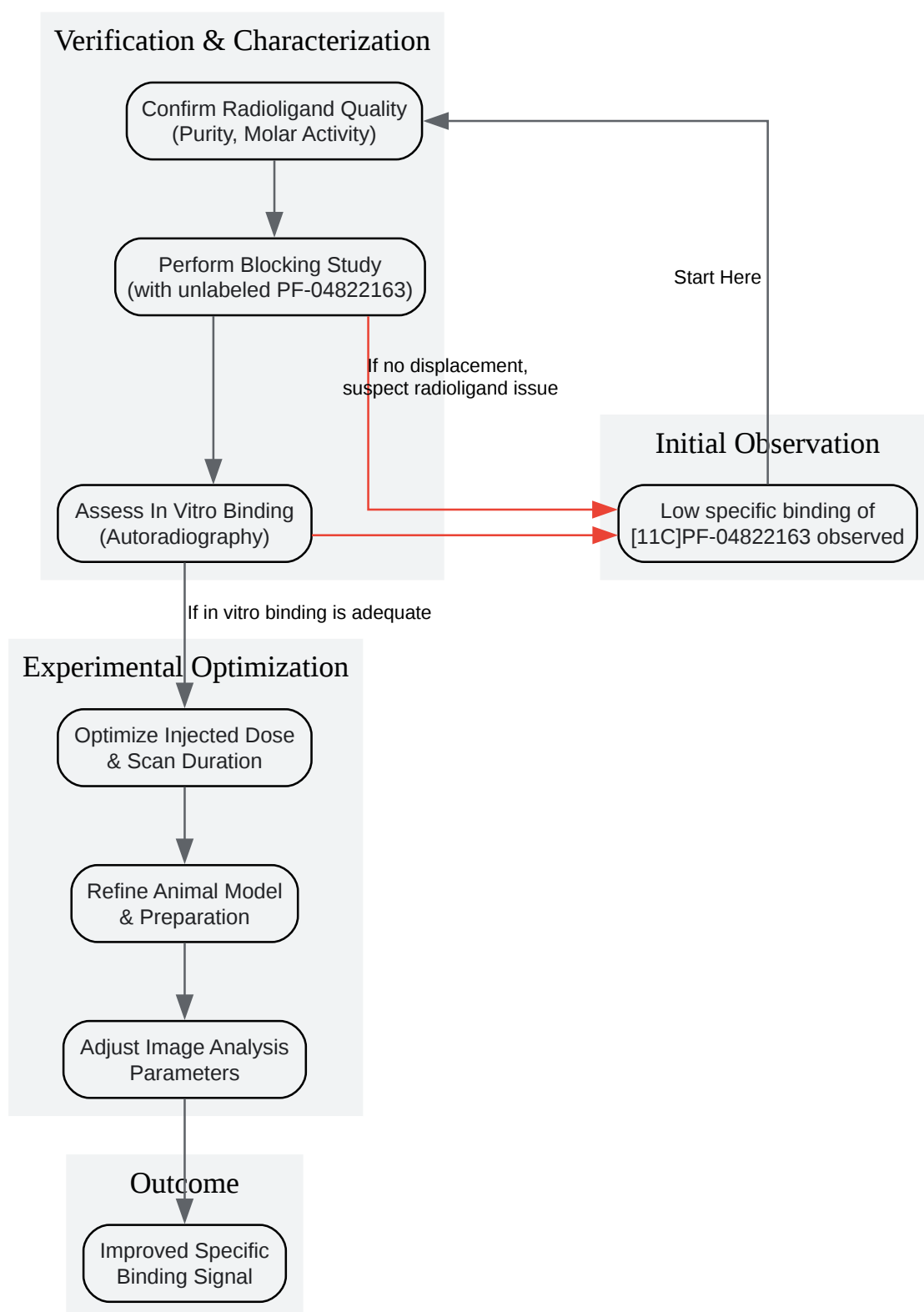
Troubleshooting Guide: Improving Specific Binding of [11C]PF-04822163

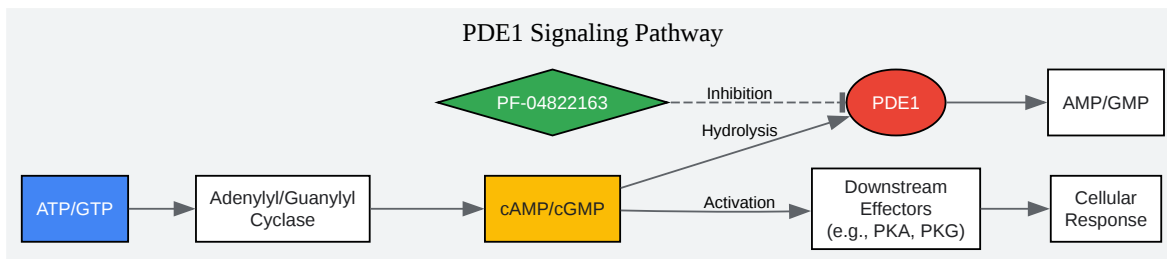
Low specific binding of [11C]PF-04822163 has been noted in preclinical studies. The following guide provides a systematic approach to identifying and addressing potential issues in your experimental workflow.

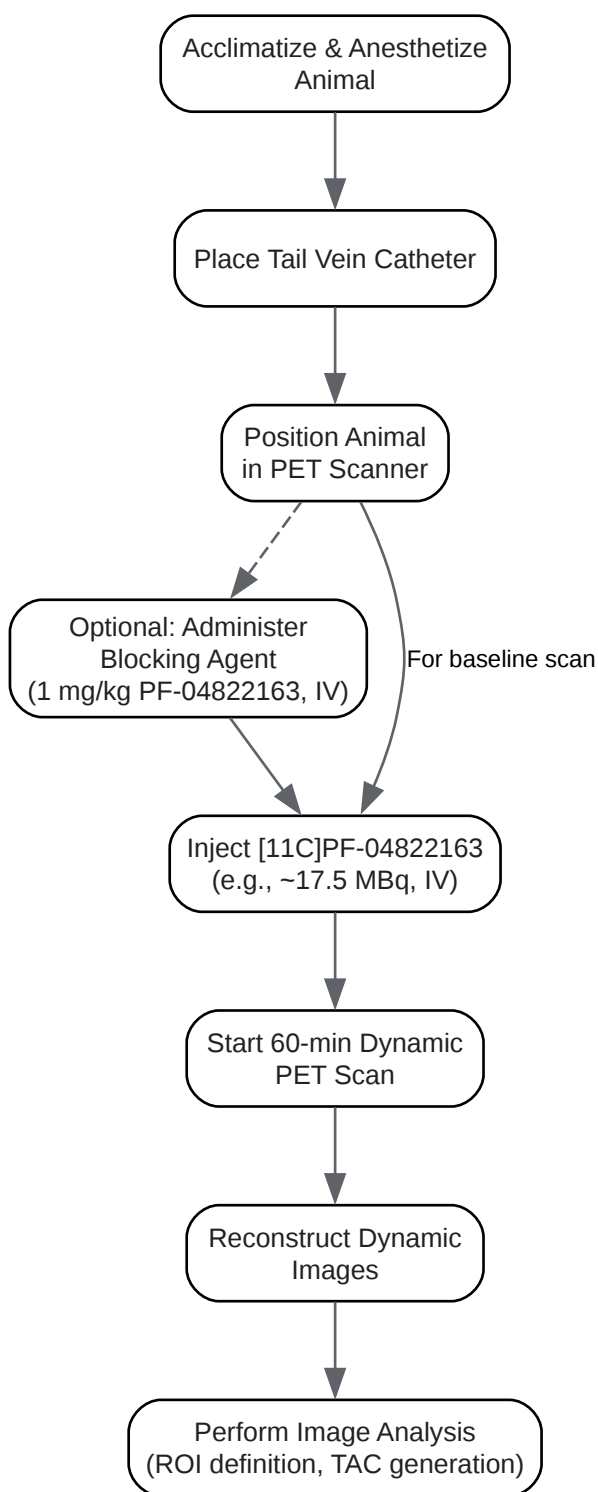
Problem: Marginal or Low Specific Binding Observed in PET Scans

This is characterized by a low signal-to-noise ratio, where the uptake in the target region is not significantly higher than in reference regions devoid of the target.

Workflow for Troubleshooting Low Specific Binding







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